Application Note: Characterization of N-Isopropyl-4-methylbenzamide using NMR Spectroscopy

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Compound of Interest

Compound Name:	*N-Isopropyl-4-methylbenzamide*
CAS No.:	*2144-17-4*
Cat. No.:	*B1605148*

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Abstract

This application note provides a comprehensive guide to the characterization of **N-Isopropyl-4-methylbenzamide** using Nuclear Magnetic Resonance (NMR) spectroscopy. Detailed protocols for sample preparation, data acquisition, and spectral analysis for both ^{1}H and ^{13}C NMR are presented. The expected chemical shifts, multiplicities, and coupling constants are summarized based on established chemical principles and data from structurally analogous compounds. This document is intended for researchers, scientists, and drug development professionals requiring robust analytical methods for the structural elucidation and purity assessment of N-substituted benzamide derivatives.

Introduction

N-Isopropyl-4-methylbenzamide is a small molecule belonging to the N-substituted benzamide class of compounds. The benzamide scaffold is a significant pharmacophore in medicinal chemistry, with derivatives exhibiting a wide range of biological activities. Accurate structural characterization is a critical step in the drug discovery and development process.

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NMR spectroscopy is a powerful and non-destructive analytical technique that provides detailed information about the molecular structure, connectivity, and chemical environment of atoms within a molecule. This note outlines the standardized procedures for the NMR analysis of **N-Isopropyl-4-methylbenzamide**.

Predicted Physicochemical Properties

A summary of the key physicochemical properties of **N-Isopropyl-4-methylbenzamide** is provided below.

Property	Value	Reference
Molecular Formula	$C_{11}H_{15}NO$	[1]
Molecular Weight	177.24 g/mol	[2]
Monoisotopic Mass	177.115364102 Da	[2]
pKa	14.95 ± 0.46 (Predicted)	[1]

NMR Spectroscopic Data

The following tables summarize the predicted ^{1}H and ^{13}C NMR spectral data for **N-Isopropyl-4-methylbenzamide**. The data is based on computational predictions and analysis of similar structures. It is recommended to acquire experimental data for confirmation.

Table 1: Predicted ^{1}H NMR Data for **N-Isopropyl-4-methylbenzamide** (400 MHz, $CDCl_3$)

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Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.65	Doublet (d)	2H	Ar-H (ortho to C=O)
~7.20	Doublet (d)	2H	Ar-H (ortho to -CH_3)
~6.10	Broad Singlet (br s)	1H	N-H
~4.25	Septet (sept)	1H	-$CH(CH_3)_2$
~2.38	Singlet (s)	3H	Ar-CH_3
~1.25	Doublet (d)	6H	-$CH(CH_3)_2$

Table 2: Predicted ^{13}C NMR Data for **N-Isopropyl-4-methylbenzamide** (100 MHz, $CDCl_3$)

Chemical Shift (δ) ppm	Assignment
~167.0	C=O
~141.0	Ar-C (para to C=O)
~132.0	Ar-C (ipso to C=O)
~129.0	Ar-CH (ortho to -CH_3)
~126.8	Ar-CH (ortho to C=O)
~41.8	-$CH(CH_3)_2$
~22.7	-$CH(CH_3)_2$
~21.4	Ar-CH_3

Experimental Protocols

The following are generalized protocols for the NMR analysis of **N-Isopropyl-4-methylbenzamide**.

4.1. Sample Preparation

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- Weigh approximately 5-10 mg of the purified **N-Isopropyl-4-methylbenzamide** sample.
- Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d ($CDCl_3$) or Dimethyl sulfoxide-d_6 (DMSO-d_6)) in a clean, dry NMR tube.
- Ensure the sample is fully dissolved. If necessary, gently vortex the tube.
- For quantitative NMR (qNMR), a precise amount of an internal standard can be added.

4.2. ^{1}H NMR Data Acquisition

- Instrumentation: A 400 or 500 MHz NMR spectrometer is recommended.[3]
- Solvent: Chloroform-d ($CDCl_3$) is a common choice for similar compounds.
- Pulse Sequence: A standard single-pulse experiment (e.g., 'zg30' on Bruker instruments) is typically used.
- Acquisition Parameters:
  - Spectral Width: ~16 ppm
  - Acquisition Time: ~2-4 seconds
  - Relaxation Delay (d1): 1-5 seconds (for quantitative measurements, a longer delay of 5 times the longest T1 is recommended).
  - Number of Scans: 8-16 scans, depending on the sample concentration.
- Processing:
  - Apply a Fourier transform to the acquired Free Induction Decay (FID).
  - Phase correct the spectrum.
  - Reference the spectrum to the residual solvent peak ($CDCl_3$: δ 7.26 ppm).
  - Integrate the signals.

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4.3. ^{13}C NMR Data Acquisition

- Instrumentation: A 400 or 500 MHz NMR spectrometer equipped with a broadband probe.
- Solvent: Chloroform-d ($CDCl_3$).
- Pulse Sequence: A proton-decoupled ^{13}C experiment (e.g., 'zgpg30' on Bruker instruments) is standard.
- Acquisition Parameters:
  - Spectral Width: ~240 ppm
  - Acquisition Time: ~1-2 seconds
  - Relaxation Delay (d1): 2 seconds.
  - Number of Scans: 1024 or more, as ^{13}C has a low natural abundance.
- Processing:
  - Apply a Fourier transform with an exponential line broadening of 1-2 Hz.
  - Phase correct the spectrum.
  - Reference the spectrum to the solvent peak ($CDCl_3$: δ 77.16 ppm).

Visualizations

The following diagrams illustrate the experimental workflow and the structural assignment of NMR signals.

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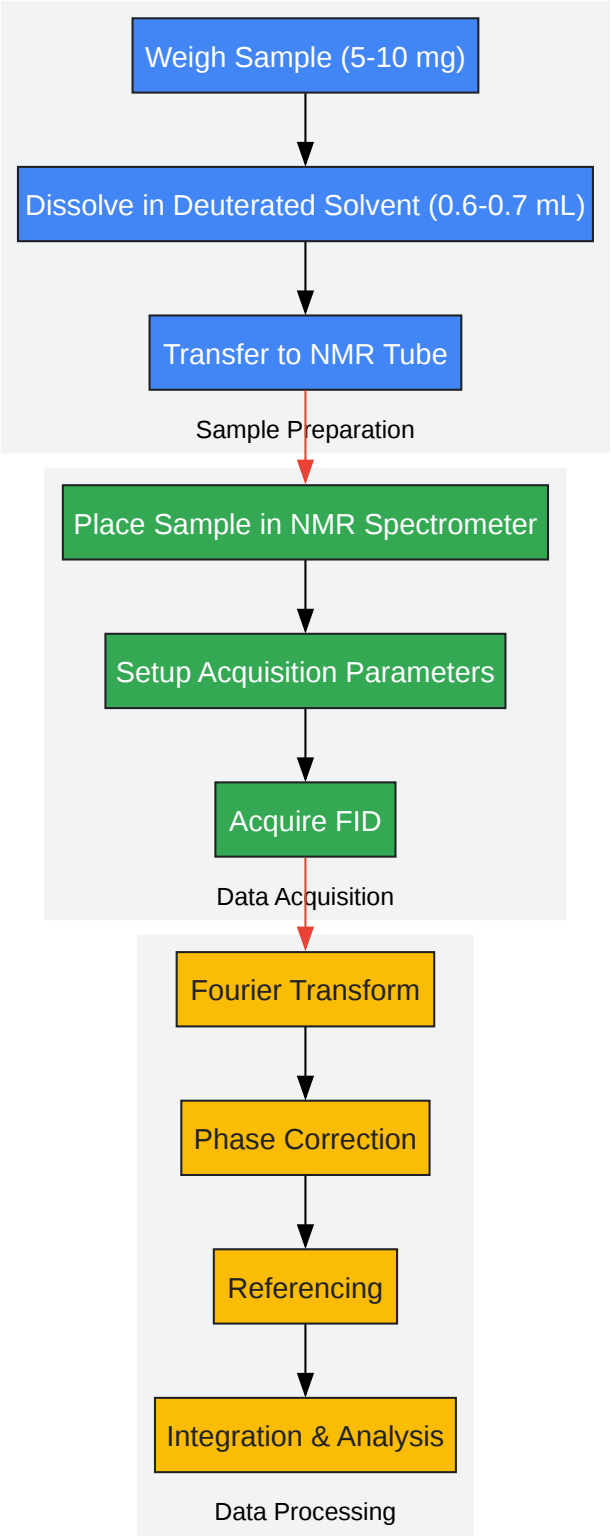

Figure 1: NMR Sample Preparation and Analysis Workflow

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References

- 1. Page loading... [guidechem.com]
- 2. 4-Methyl-N-(1-methylethyl)benzamide | C11H15NO | CID 576816 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Application Note: Characterization of N-Isopropyl-4-methylbenzamide using NMR Spectroscopy]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1605148/docs#application-note-characterization-of-n-isopropyl-4-methylbenzamide-using-nmr-spectroscopy]

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